

A Technical Guide to the Physicochemical Properties of Ivermectin B1a

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Compound of Interest

Compound Name: Ivermectin B1a

Cat. No.: B018418

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth overview of the core physicochemical properties of **Ivermectin B1a**, the principal component of the broad-spectrum antiparasitic agent, Ivermectin. The data and protocols presented herein are intended to serve as a foundational resource for research, development, and formulation activities.

Core Physicochemical Data

Ivermectin B1a is a macrocyclic lactone derived from the fermentation of *Streptomyces avermitilis*.^{[1][2]} It is the major component of Ivermectin, typically comprising 80% or more of the mixture.^{[3][4][5]} Its chemical and physical properties are critical for understanding its bioavailability, formulation requirements, and mechanism of action.

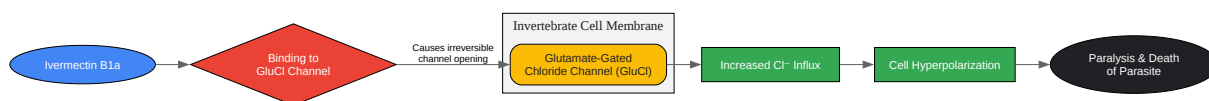
The key quantitative properties of **Ivermectin B1a** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C ₄₈ H ₇₄ O ₁₄	[1][3][4][6]
Molecular Weight	875.1 g/mol	[1][3][4][7]
Appearance	White to light yellow solid/powder	[2][5]
Melting Point	149-157 °C	[1][6][8][9]
Water Solubility	Poorly soluble (~4 µg/mL)	[2][9][10]
Organic Solubility	Soluble in DMSO (100 mg/mL), DMF (~3 mg/mL), ethanol (~1 mg/mL), methanol, chloroform, acetone, and ethyl acetate.	[3][5][8][10][11]
pKa (Computed)	12.42 ± 0.70	[6]
LogP (Octanol/Water)	3.2 - 5.06	[6][9][12]

Mechanism of Action: Signaling Pathway

The primary antiparasitic effect of **Ivermectin B1a** is exerted through its interaction with invertebrate-specific glutamate-gated chloride channels (GluCl) found in nerve and muscle cells.[3][4][10] This action leads to the paralysis and eventual death of the parasite.

The signaling pathway is visualized below.



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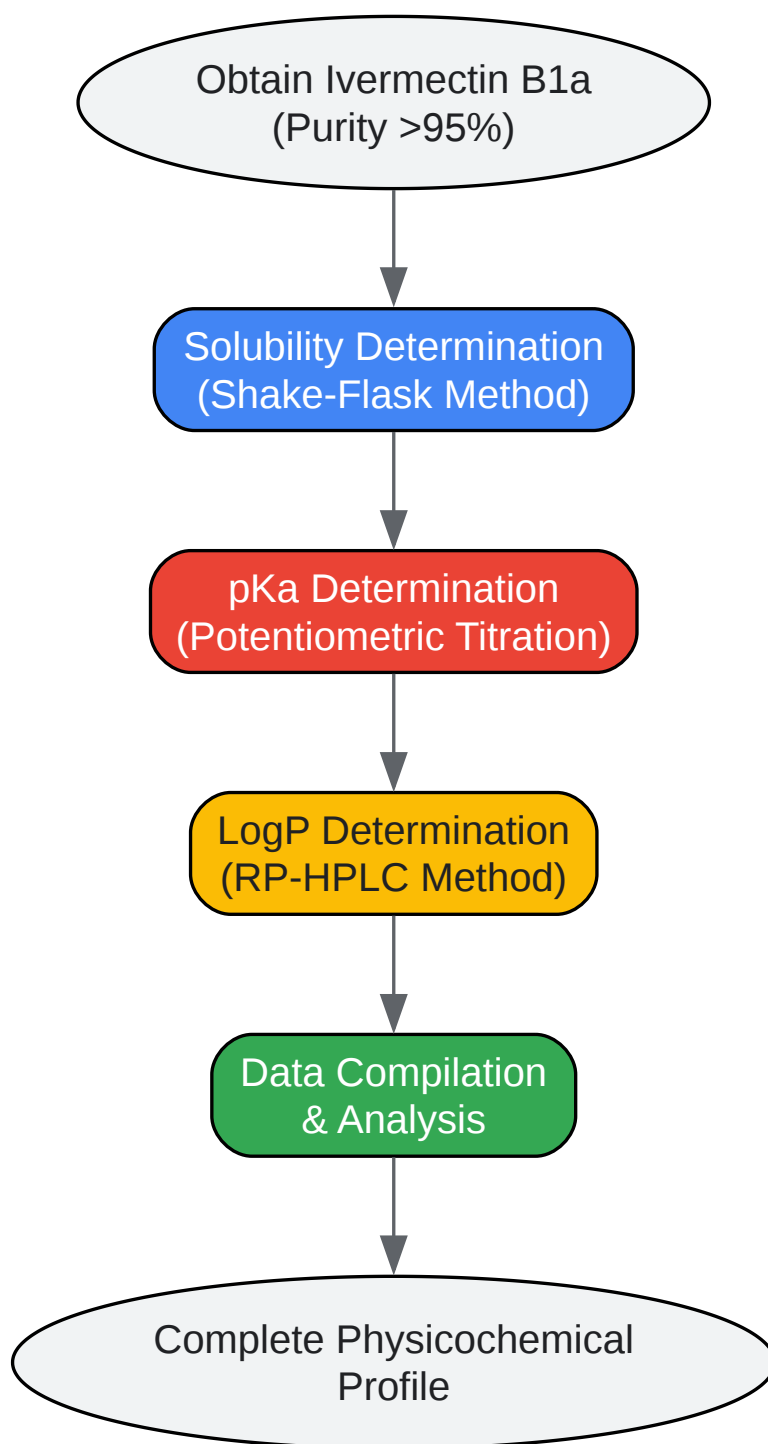
Proposed mechanism of action for **Ivermectin B1a**.

This binding action causes an irreversible opening of the GluCl channels, leading to a significant influx of chloride ions.[4] The resulting hyperpolarization of the nerve or muscle cell

membrane effectively blocks the transmission of neuronal signals, causing paralysis.[4][13]

Experimental Protocols

Accurate determination of physicochemical properties is essential for drug development. The diagram below illustrates a general workflow for characterizing a compound like **Ivermectin B1a**.



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